

Standard Operating Procedure: Handling and Disposal of Influenza Virus-IN-7

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Compound of Interest

Compound Name: Influenza virus-IN-7

Cat. No.: B12401969

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This document provides essential safety and logistical information for all laboratory personnel working with the novel influenza virus strain, IN-7. Adherence to these procedures is mandatory to ensure personal safety and prevent laboratory-acquired infections.

Operational Plan: Virus Handling

All work involving infectious **Influenza virus-IN-7**, including manipulation of primary samples, viral isolation, and propagation, must be conducted within a certified Class II Biosafety Cabinet (BSC). The following personal protective equipment (PPE) is required at a minimum for all procedures.

1.1. Donning PPE: A Step-by-Step Guide

- **Hand Hygiene:** Before entering the laboratory, wash hands thoroughly with soap and water for at least 20 seconds.
- **Gowning:** Put on a solid-front, disposable gown with tight-fitting cuffs. Ensure it completely covers your personal clothing.
- **Respirator:** Don a fit-tested N95 respirator or a higher level of respiratory protection, such as a powered air-purifying respirator (PAPR), based on risk assessment. Perform a seal check each time you put on the respirator.

- **Eye Protection:** Wear safety goggles or a face shield to protect mucous membranes of the eyes from splashes or aerosol exposure.
- **Gloves:** Don two pairs of nitrile gloves. The outer pair should be pulled over the cuffs of the gown.

1.2. Doffing PPE: A Step-by-Step Guide

- **Decontaminate Outer Gloves:** While still gloved, wipe down the outer pair of gloves with an appropriate disinfectant (see Table 1).
- **Remove Gown and Outer Gloves:** Remove the gown and the outer pair of gloves together, turning the gown inside out as it is rolled down and away from the body. Dispose of them in a biohazard waste container.
- **Hand Hygiene:** Perform hand hygiene with an alcohol-based hand rub.
- **Remove Eye Protection:** Remove the face shield or goggles from the back to the front. Place in a designated area for decontamination.
- **Remove Respirator:** Remove the N95 respirator without touching the front. Dispose of it in a biohazard waste container.
- **Remove Inner Gloves:** Remove the final pair of gloves.
- **Final Hand Hygiene:** Wash hands thoroughly with soap and water for at least 20 seconds.

Disposal Plan

All materials that have come into contact with **Influenza virus-IN-7** are considered biohazardous waste and must be decontaminated before disposal.

2.1. Liquid Waste

All liquid waste, including cell culture media, must be decontaminated by adding bleach to a final concentration of 10% (v/v) and allowing a contact time of at least 30 minutes before disposal down a sanitary sewer.

2.2. Solid Waste

All solid waste, including used PPE, plasticware, and glassware, must be placed in a designated, leak-proof biohazard bag within the BSC. Once the bag is full, it should be securely sealed and its surface decontaminated before being transported for autoclaving.

2.3. Autoclaving

All biohazardous waste must be autoclaved at 121°C (250°F) at a pressure of 15 psi for a minimum of 60 minutes to ensure complete inactivation of the virus.

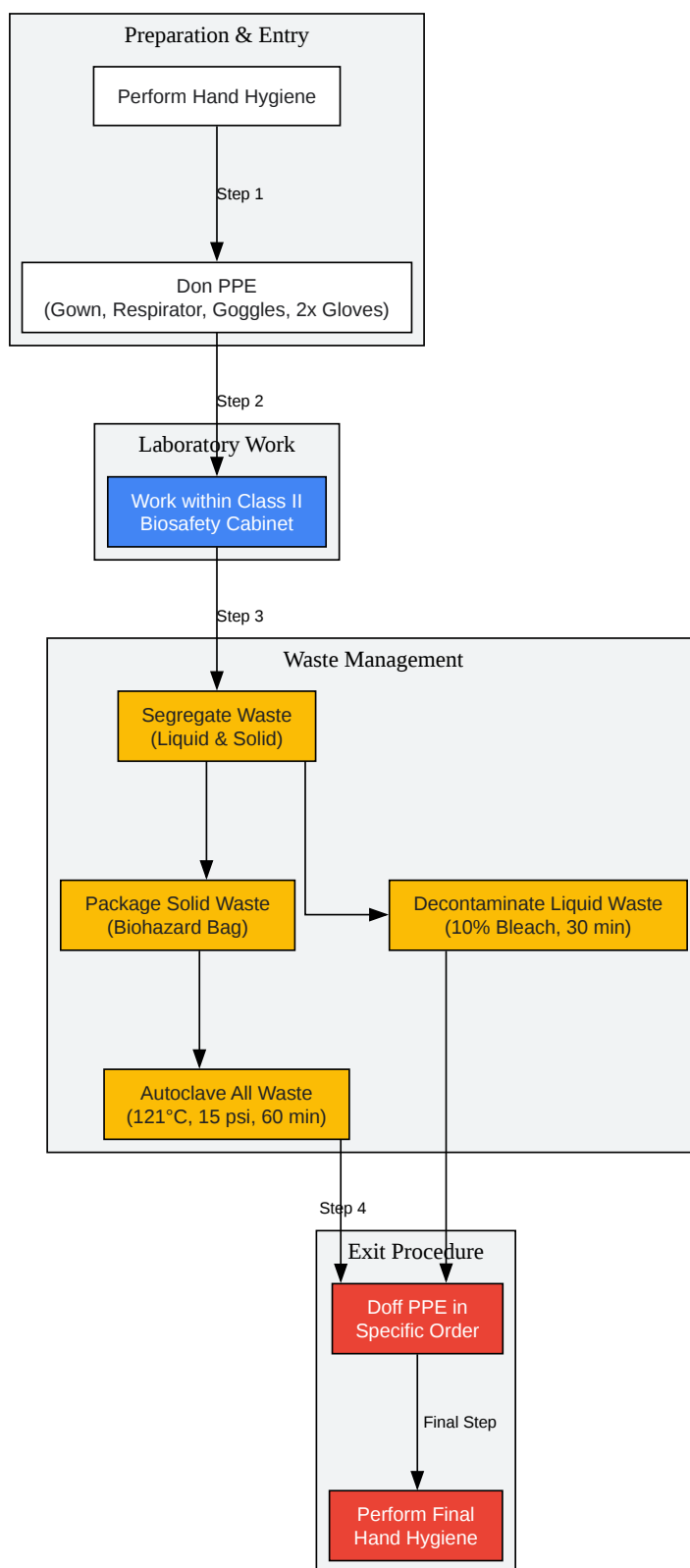
Quantitative Data Summary

The following table summarizes key quantitative parameters for the safe handling and decontamination of **Influenza virus-IN-7**.

Parameter	Value	Unit	Notes
Biosafety Level	BSL-2 (with BSL-3 practices)	-	Based on potential for aerosol transmission and novel strain characteristics.
Primary Decontaminant	70%	% (v/v)	Ethanol or Isopropanol. For surfaces and equipment.
Liquid Waste Decontaminant	10%	% (v/v)	Final concentration of household bleach.
Decontamination Contact Time	30	minutes	Minimum contact time for effective virus inactivation.
Autoclave Temperature	121	°C	Standard temperature for steam sterilization.
Autoclave Pressure	15	psi	Standard pressure for steam sterilization.
Autoclave Cycle Time	60	minutes	Minimum cycle time for dense or large loads.

Experimental Workflow and Safety Diagram

The following diagram illustrates the procedural workflow for safely handling and disposing of materials contaminated with **Influenza virus-IN-7**.



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Caption: Workflow for safe handling and disposal of **Influenza virus-IN-7**.

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